

# BMS-986189 Technical Support Center: Solubility and Formulation Guide

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## Compound of Interest

Compound Name: BMS-986189

Cat. No.: B12365895

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **BMS-986189**. The information is designed to address common challenges related to the solubility and formulation of this macrocyclic peptide inhibitor of the PD-1/PD-L1 interaction.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving **BMS-986189** for in vitro experiments?

A1: For in vitro studies, **BMS-986189** is highly soluble in DMSO (Dimethyl Sulfoxide).<sup>[1][2][3]</sup> It is recommended to use fresh, anhydrous DMSO as its hygroscopic nature can significantly impact the solubility of the compound.<sup>[3]</sup> The solubility in DMSO is reported to be  $\geq 100$  mg/mL (52.99 mM).<sup>[1][2][3]</sup> The compound also has some solubility in water, reported as  $\geq 1$  mg/mL (0.53 mM).<sup>[3][4]</sup>

Q2: I am observing precipitation when preparing my **BMS-986189** stock solution in DMSO. What should I do?

A2: If you observe precipitation when preparing a DMSO stock solution, consider the following troubleshooting steps:

- Use fresh, high-quality DMSO: DMSO is hygroscopic and absorbed water can reduce the solubility of **BMS-986189**.<sup>[3]</sup> Always use a newly opened bottle of anhydrous, high-purity DMSO.

- Gentle warming and sonication: To aid dissolution, you can gently warm the solution to 37°C and sonicate it in an ultrasonic bath for a short period.[\[2\]](#)
- Check for saturation: While the reported solubility is high, you may be exceeding the saturation point. Try preparing a slightly more dilute stock solution.

Q3: How should I store **BMS-986189** solutions?

A3: Proper storage is crucial to maintain the integrity of **BMS-986189**.

- Powder: Store the solid powder at -20°C for up to 3 years or at 4°C for up to 2 years.[\[1\]](#) It should be kept in a sealed container, protected from moisture.[\[1\]](#)[\[3\]](#)
- In Solvent: For solutions prepared in a solvent, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[3\]](#) To avoid repeated freeze-thaw cycles which can degrade the product, it is advisable to aliquot the stock solution into smaller, single-use vials.[\[2\]](#)

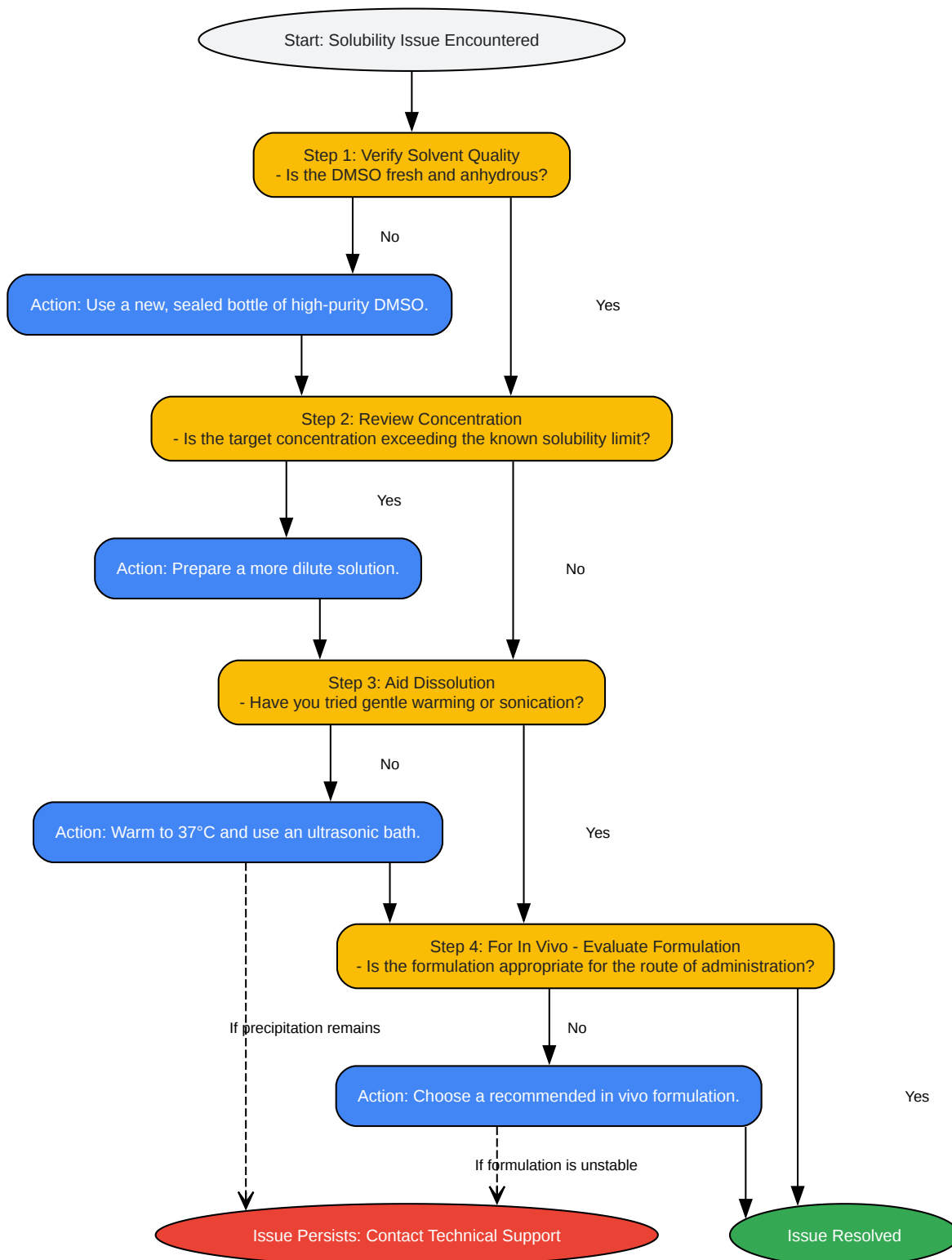
Q4: What are the suggested formulations for in vivo studies?

A4: Due to its low water solubility, specific formulations are recommended for in vivo administration. These typically involve a combination of solvents and surfactants to improve bioavailability. Commonly used formulations include:

- DMSO and Corn Oil: A mixture of DMSO and corn oil (e.g., 10% DMSO, 90% corn oil) can be used.[\[1\]](#)
- DMSO, PEG300, Tween 80, and Saline: A more complex vehicle consisting of DMSO, PEG300, Tween 80, and saline is also an option (e.g., 10% DMSO, 40% PEG300, 5% Tween 80, 45% saline).[\[1\]](#)
- Oral Formulations: For oral administration, options include dissolving in PEG400 or suspending in vehicles like 0.2% Carboxymethyl cellulose with or without 0.25% Tween 80.[\[1\]](#)

## Troubleshooting Guide

This guide provides a systematic approach to resolving common solubility issues with **BMS-986189**.



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Caption: Troubleshooting workflow for **BMS-986189** solubility issues.

## Quantitative Solubility Data

The following table summarizes the known solubility of **BMS-986189** in common laboratory solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Reference
DMSO	≥ 100	52.99	[1][2][3]
Water	≥ 1	0.53	[3][4]

"≥" indicates that the solubility is at least the specified value, but the saturation point was not determined.

## Experimental Protocols

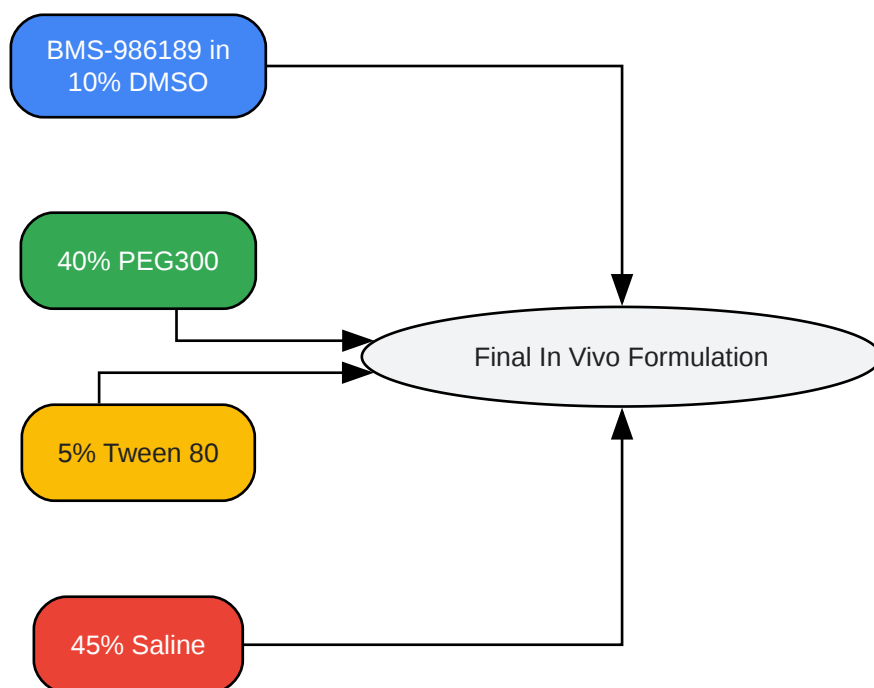
### Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Materials: **BMS-986189** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Calculation: Based on the molecular weight of **BMS-986189** (1887.21 g/mol), to prepare a 10 mM solution, you will need 18.87 mg of the compound per 1 mL of DMSO.
- Procedure: a. Weigh out the required amount of **BMS-986189** into a sterile microcentrifuge tube. b. Add the calculated volume of fresh, anhydrous DMSO. c. Vortex the tube until the powder is completely dissolved. If necessary, gently warm the tube to 37°C and sonicate for 5-10 minutes. d. Visually inspect the solution to ensure there are no visible particles. e. Aliquot the stock solution into single-use vials and store at -80°C.

### Protocol 2: Preparation of an In Vivo Formulation (DMSO/PEG300/Tween 80/Saline)

This protocol describes the preparation of a vehicle for injection consisting of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.

- Materials: **BMS-986189** DMSO stock solution, PEG300, Tween 80, sterile saline (0.9% NaCl).
- Procedure: a. Start with the required volume of your **BMS-986189** DMSO stock solution. For example, to make 1 mL of final formulation, start with 100  $\mu$ L of the DMSO stock. b. Add 400  $\mu$ L of PEG300 to the DMSO solution. Mix thoroughly until the solution is clear. c. Add 50  $\mu$ L of Tween 80 to the mixture. Mix again until the solution is clear. d. Finally, add 450  $\mu$ L of sterile saline to reach the final volume of 1 mL. Mix gently to avoid foaming. e. The final solution should be clear. If precipitation occurs, the concentration of **BMS-986189** may be too high for this vehicle.



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Caption: Components of a recommended in vivo formulation for **BMS-986189**.

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